

# Physicochemical properties of 1-acetylpiperidine-4-carbonyl chloride

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## Compound of Interest

Compound Name: 4-Acetylpiperidine-1-carbonyl  
chloride

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An In-depth Technical Guide on 1-Acetylpiperidine-4-carbonyl Chloride

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, analysis, and reactivity of 1-acetylpiperidine-4-carbonyl chloride. This compound is a key intermediate in organic synthesis, particularly for the development of active ingredients in pharmaceuticals and pesticides.<sup>[1][2]</sup>

## Physicochemical Properties

1-Acetylpiperidine-4-carbonyl chloride is a solid, often appearing as a white to yellow or pale orange powder or crystals.<sup>[1][3]</sup> It is characterized by its moisture sensitivity and hygroscopic nature, necessitating storage in a refrigerator under an inert atmosphere.<sup>[1][3]</sup>

Table 1: Summary of Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>12</sub> ClNO <sub>2</sub>	[1]
Molar Mass	189.64 g/mol	[1][4]
Melting Point	135-137°C	[1][2][3]
Boiling Point	308.0 ± 35.0 °C (Predicted)	[1][3]
Density	1.224 g/cm <sup>3</sup>	[1][3]
Appearance	Yellow to Pale Orange Solid	[1]
Solubility	Slightly soluble in DMSO	[1][3]
Flash Point	140.1°C	[1][3]
Vapor Pressure	0.0007 mmHg at 25°C	[1][3]
Refractive Index	1.496	[1][3]
pKa	-1.59 ± 0.40 (Predicted)	[1][3]
LogP	0.171	[5]
Stability	Moisture sensitive; unstable at room temperature.[1][4]	
CAS Number	59084-16-1	[1]

## Experimental Protocols

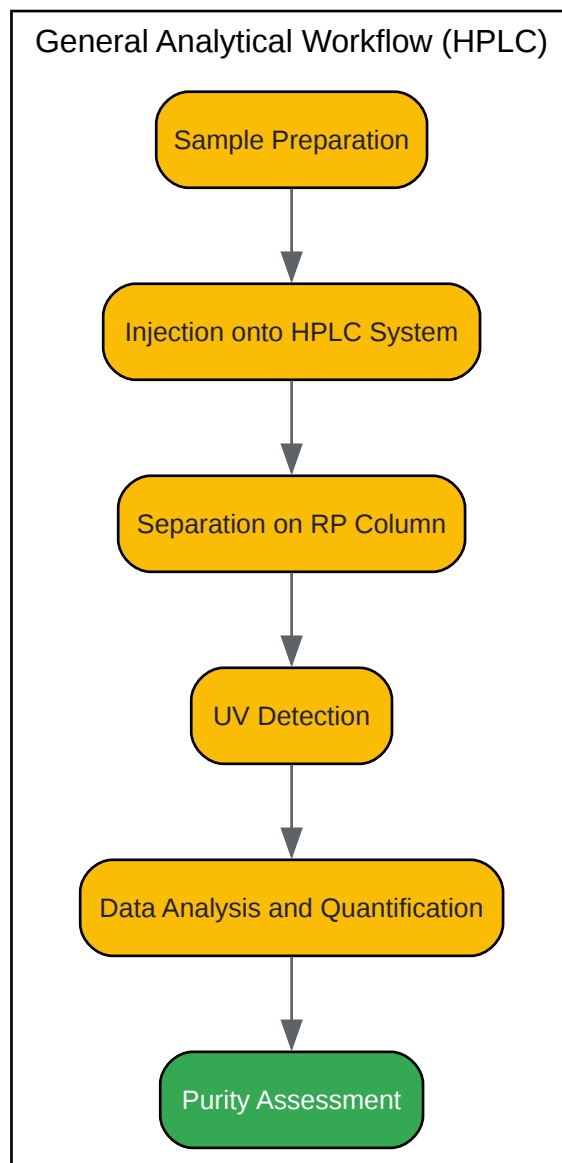
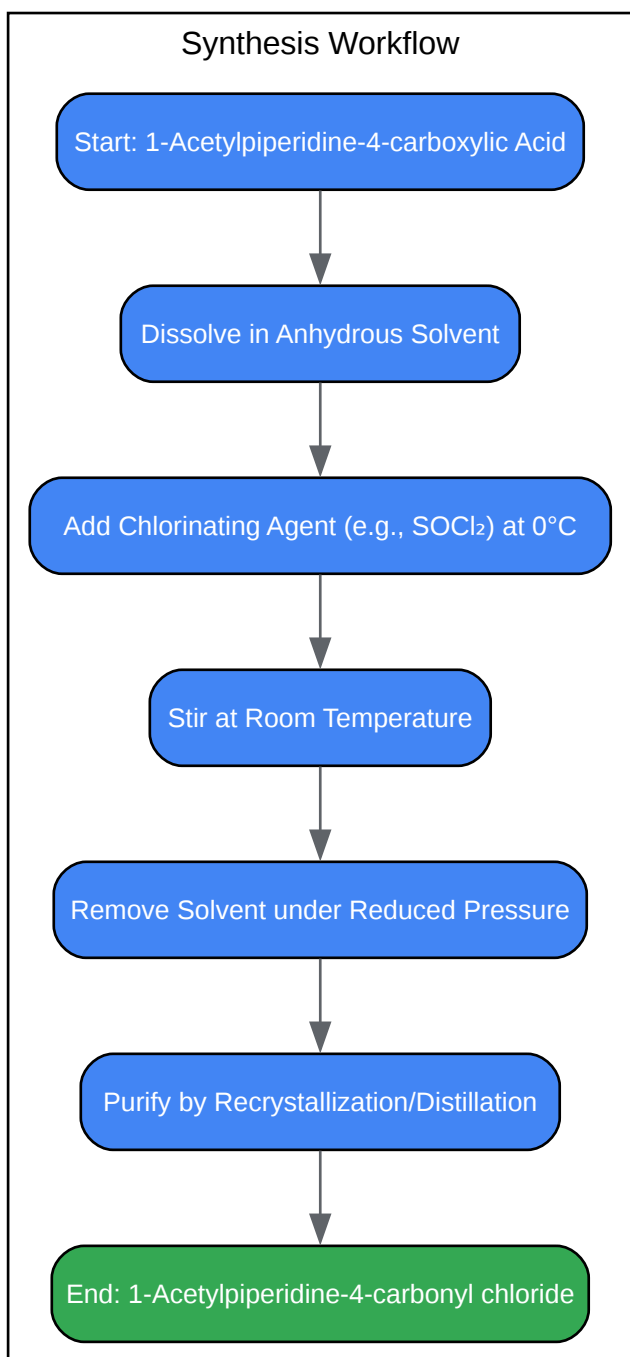
### Synthesis of 1-Acetylpiperidine-4-carbonyl chloride

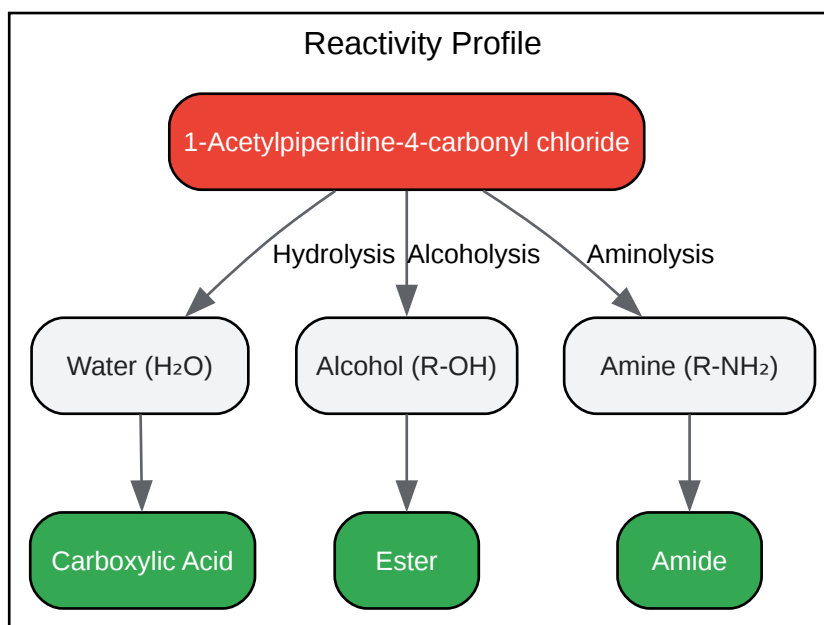
A common method for the synthesis of acyl chlorides is the reaction of the corresponding carboxylic acid with a chlorinating agent such as thionyl chloride (SOCl<sub>2</sub>) or oxalyl chloride ((COCl)<sub>2</sub>). The following is a generalized protocol for this transformation.

#### Methodology:

- **Reaction Setup:** 1-Acetylpiperidine-4-carboxylic acid is dissolved in an inert anhydrous solvent (e.g., dichloromethane or toluene) under an inert atmosphere (e.g., nitrogen or argon).

- **Addition of Chlorinating Agent:** A stoichiometric excess of thionyl chloride or oxalyl chloride is added dropwise to the solution at a controlled temperature, typically 0°C, to manage the exothermic reaction. A catalytic amount of dimethylformamide (DMF) is often added when using oxalyl chloride.
- **Reaction Progression:** The reaction mixture is allowed to warm to room temperature and stirred for several hours until the evolution of gaseous byproducts (SO<sub>2</sub> and HCl for thionyl chloride; CO, CO<sub>2</sub>, and HCl for oxalyl chloride) ceases.
- **Isolation of Product:** The solvent and excess chlorinating agent are removed under reduced pressure. The crude 1-acetylpiperidine-4-carbonyl chloride is then purified, typically by recrystallization or distillation under high vacuum, to yield the final product.





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